

# Isocalophyllic Acid: A Technical Overview of its Physicochemical Properties and Biological Activities

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## Compound of Interest

Compound Name: *Isocalophyllic acid*

Cat. No.: *B1231181*

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## Introduction

**Isocalophyllic acid**, a natural compound isolated from plants of the *Calophyllum* genus, has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the molecular formula and weight of **isocalophyllic acid**, alongside a summary of its reported biological activities. While specific mechanistic details and in-depth experimental protocols for **isocalophyllic acid** are not extensively documented in publicly available literature, this document consolidates the existing knowledge and draws parallels from closely related compounds to offer a foundational understanding for research and development professionals.

## Physicochemical Properties

A clear understanding of the fundamental physicochemical properties of a compound is paramount for any research endeavor. The key identifiers for **isocalophyllic acid** are summarized in the table below.

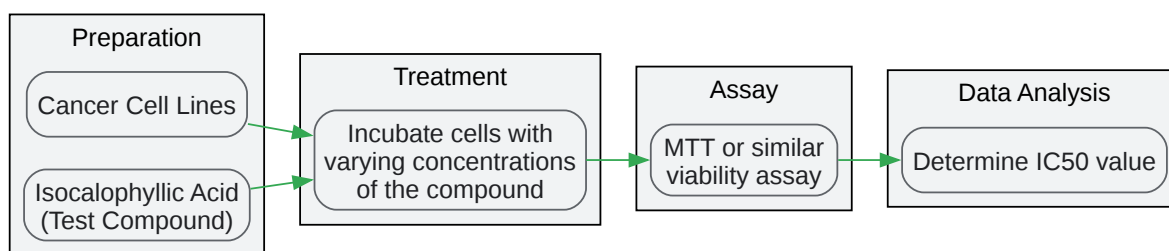
Property	Value	Citation(s)
Molecular Formula	C <sub>25</sub> H <sub>24</sub> O <sub>6</sub>	[1][2]
Molecular Weight	420.45 g/mol	[1]
IUPAC Name	(Z)-3-[(2R,3S)-5-hydroxy-2,3,8,8-tetramethyl-4-oxo-2,3-dihydropyrano[2,3-h]chromen-6-yl]-3-phenylprop-2-enoic acid	[1][2]
CAS Number	157810-76-9	[1]

## Reported Biological Activities

**Isocalophyllic acid** has been reported to exhibit a range of biological activities, primarily in the realms of antimicrobial and cytotoxic effects. It is often found in combination with calophyllic acid, and studies on extracts from its source, *Calophyllum inophyllum*, have revealed a broad spectrum of pharmacological properties, including anti-inflammatory and antioxidant activities.

## Cytotoxic Activity

While specific studies detailing the cytotoxic mechanism of **isocalophyllic acid** are limited, it has been identified as a cytotoxic agent. The general workflow for assessing the cytotoxic potential of a natural compound like **isocalophyllic acid** is depicted below.



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**Figure 1.** A generalized workflow for determining the in vitro cytotoxicity of a compound.

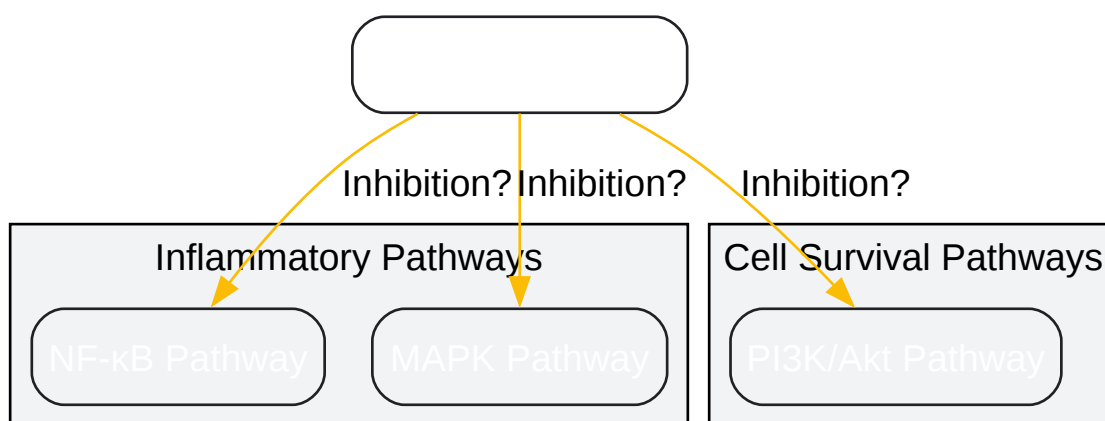
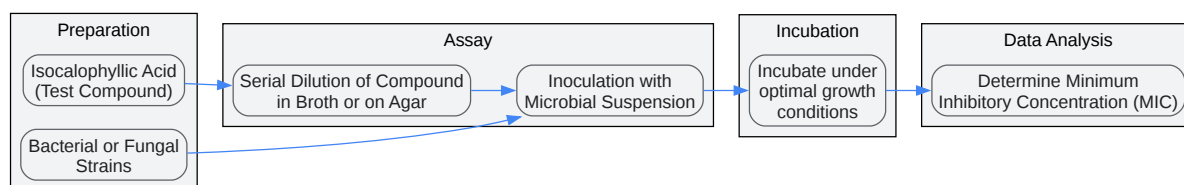
A common experimental protocol to determine the cytotoxicity of a natural compound involves the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

#### Experimental Protocol: MTT Assay for Cytotoxicity

- **Cell Seeding:** Plate cancer cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with various concentrations of **isocalophyllic acid**, typically in a logarithmic dilution series. Include a vehicle control (e.g., DMSO) and a positive control (a known cytotoxic drug).
- **Incubation:** Incubate the treated cells for a specified period, commonly 24, 48, or 72 hours, under standard cell culture conditions (37°C, 5% CO<sub>2</sub>).
- **MTT Addition:** After the incubation period, add MTT solution to each well and incubate for an additional 2-4 hours. During this time, viable cells with active mitochondrial dehydrogenases will convert the soluble yellow MTT into insoluble purple formazan crystals.
- **Solubilization:** Add a solubilizing agent (e.g., DMSO or a specialized buffer) to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance of the resulting colored solution using a microplate reader at a wavelength of approximately 570 nm.
- **Data Analysis:** Calculate the percentage of cell viability for each concentration relative to the vehicle control. The half-maximal inhibitory concentration (IC<sub>50</sub>) value, which is the concentration of the compound that inhibits cell growth by 50%, can then be determined by plotting a dose-response curve.

## Antimicrobial Activity

**Isocalophyllic acid** has also been identified as an antimicrobial agent. The evaluation of antimicrobial activity typically involves determining the minimum inhibitory concentration (MIC) of the compound against various microbial strains.



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## References

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- 2. mdpi.com [mdpi.com]
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